

Application Notes and Protocols for BPN-15477 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: BPN-15477

Cat. No.: B10831505

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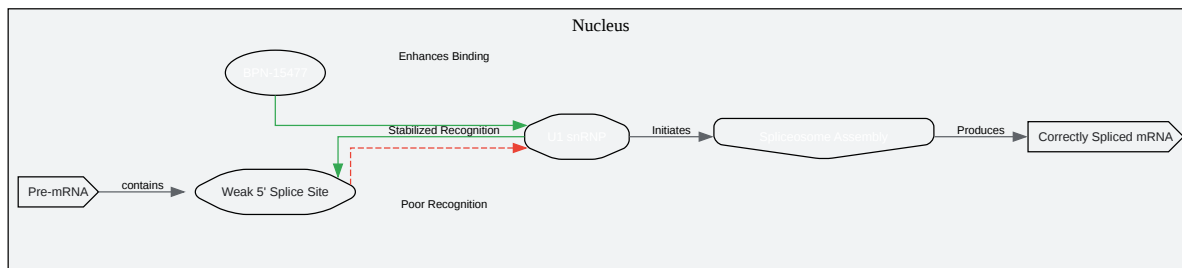
Introduction

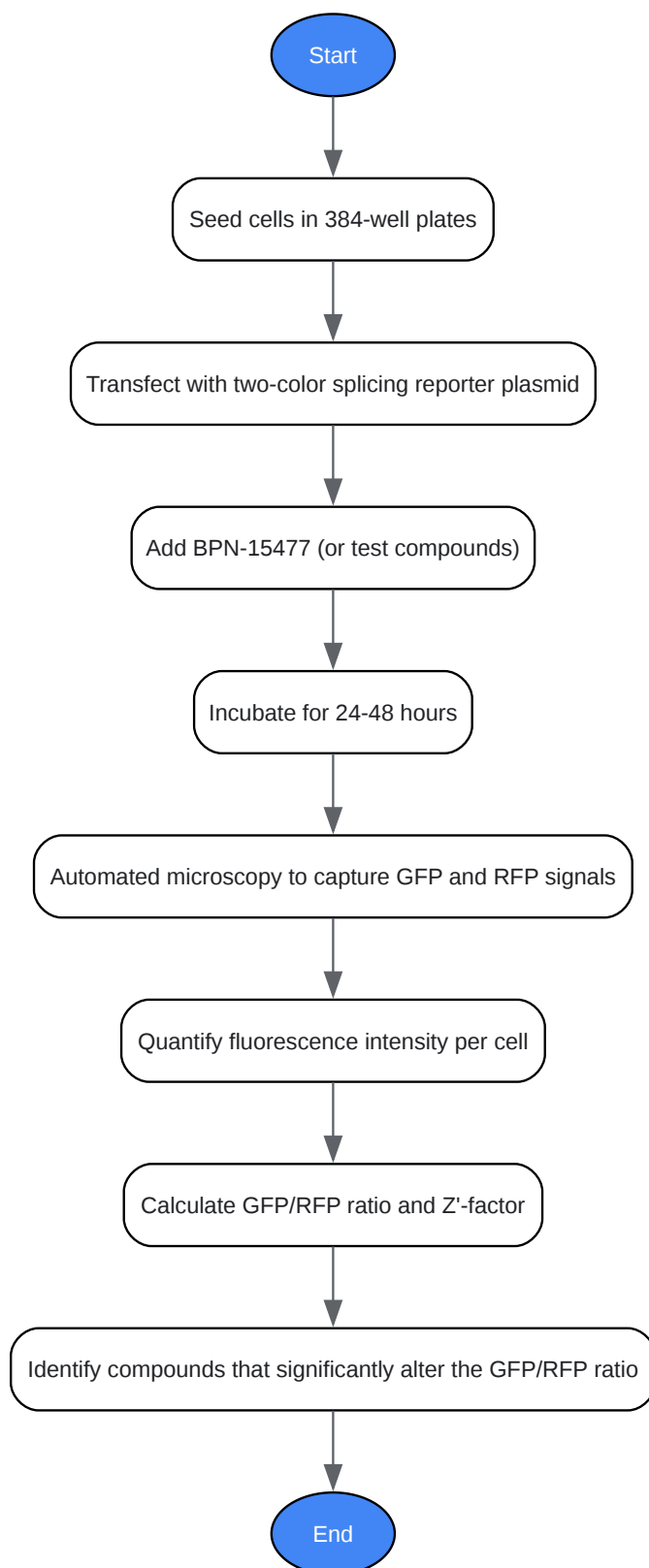
BPN-15477 is a novel small molecule splicing modulator that has demonstrated significant potential in correcting splicing defects in various genetic diseases. It functions by enhancing the recognition of weak 5' splice sites, primarily through the recruitment of the U1 small nuclear ribonucleoprotein (snRNP) to the pre-mRNA. This mechanism of action makes **BPN-15477** a valuable tool for high-throughput screening (HTS) campaigns aimed at identifying and characterizing compounds that modulate pre-mRNA splicing. These application notes provide detailed protocols for utilizing **BPN-15477** in two robust HTS assays: a High-Content Screening (HCS) assay using a two-color fluorescent reporter and a Dual-Luciferase Reporter (DLR) assay.

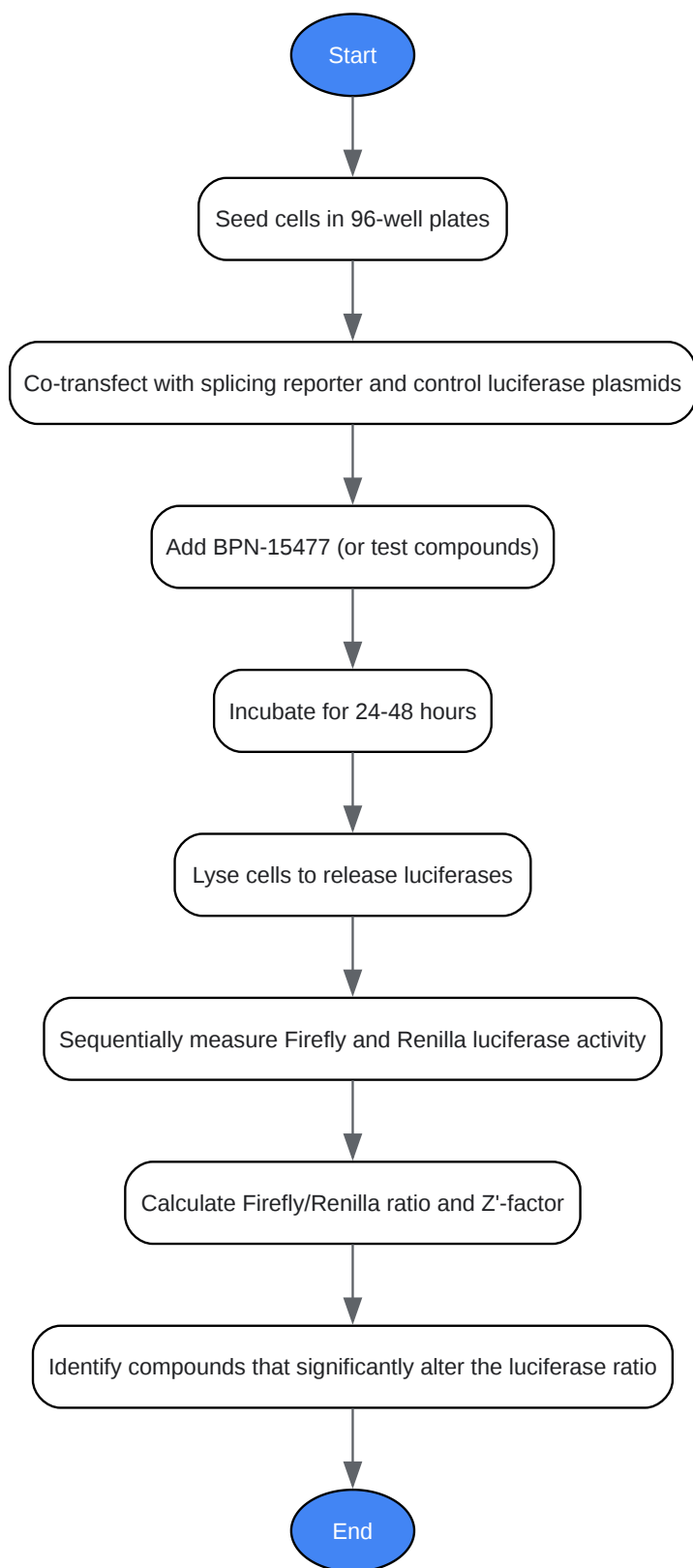
Mechanism of Action: U1 snRNP-Dependent Splicing Modulation

BPN-15477 enhances the inclusion of specific exons by stabilizing the interaction between the U1 snRNP and the 5' splice site of the target exon. The U1 snRNP is a critical component of

the spliceosome, responsible for recognizing the 5' splice site at the beginning of an intron. In many genetic diseases, mutations can weaken this recognition, leading to exon skipping and the production of a non-functional protein. **BPN-15477** acts to overcome this deficit, promoting the correct splicing of the pre-mRNA.







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- To cite this document: BenchChem. [Application Notes and Protocols for BPN-15477 in High-Throughput Screening Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10831505/docs#application-notes-and-protocols-for-bpn-15477-in-high-throughput-screening-assays>]

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